

Spectroscopic Blueprint of Torososide A: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Torososide A*

Cat. No.: *B1179410*

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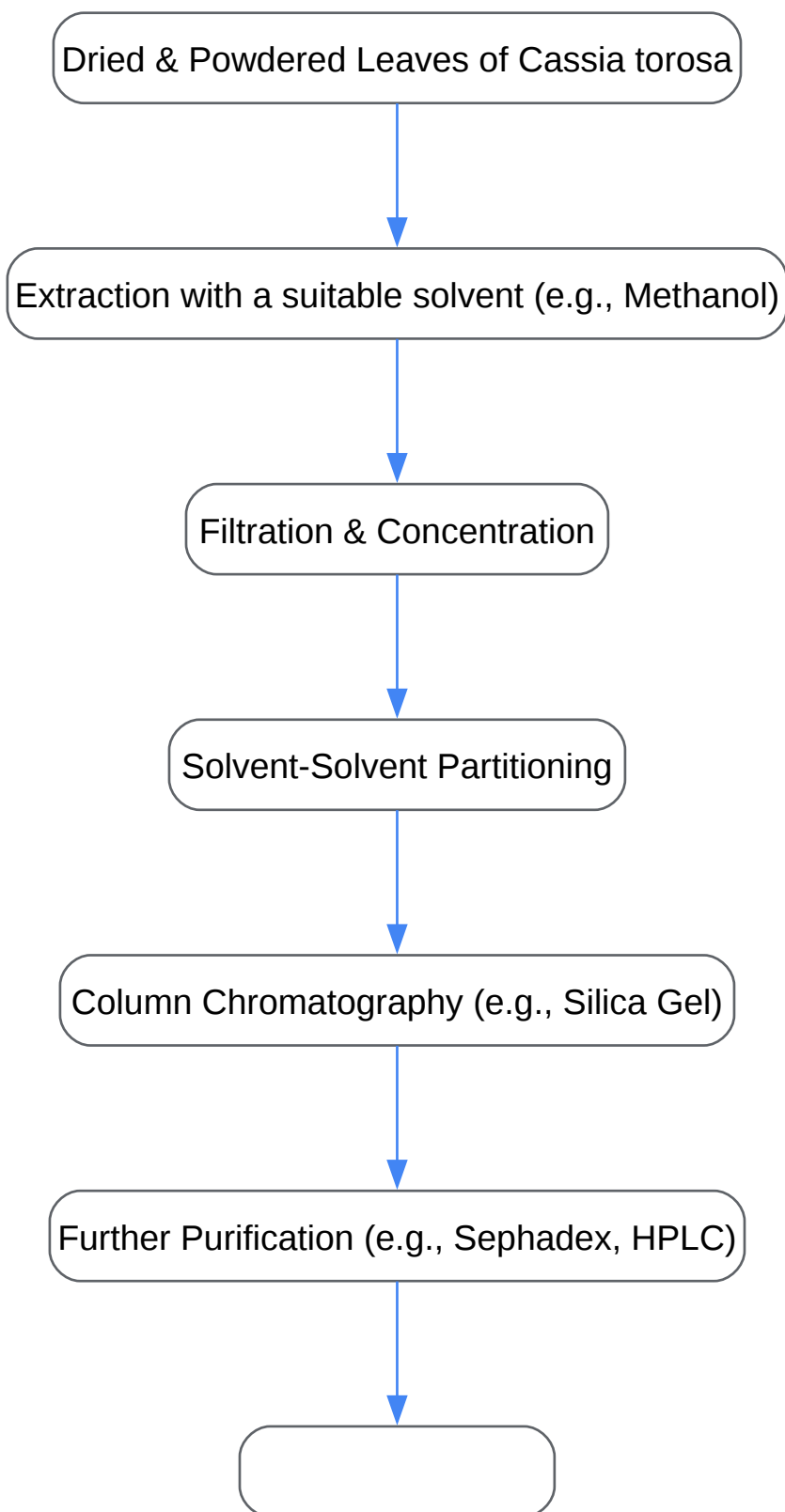
This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Torososide A**, a bianthraquinone glucoside isolated from the leaves of *Cassia torosa*. This document is intended to serve as a core resource for researchers engaged in natural product chemistry, pharmacology, and drug development, offering detailed spectroscopic data, experimental protocols, and structural insights.

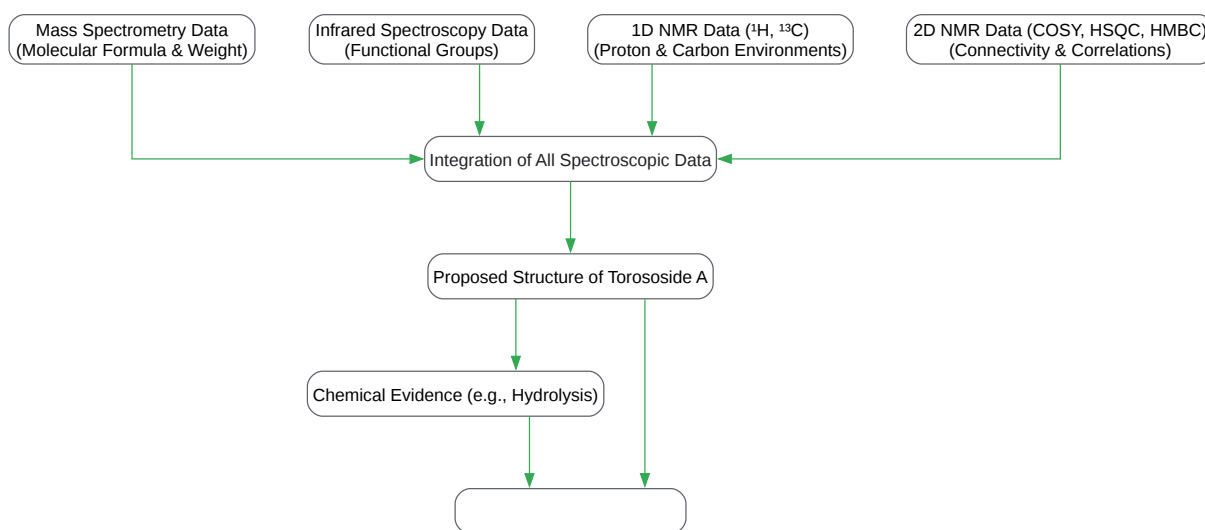
Executive Summary

Torososide A, identified as (S)-5,7'-biphyscion 8- β -D-glucoside, is a significant natural product with potential biological activities warranting further investigation. The structural elucidation of this complex molecule relies heavily on a combination of modern spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. This guide presents a detailed compilation of the reported spectroscopic data for **Torososide A**, providing a foundational dataset for its identification, characterization, and further research endeavors.

Chemical Structure

Figure 1: Chemical Structure of **Torososide A**





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- To cite this document: BenchChem. [Spectroscopic Blueprint of Torososide A: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1179410#spectroscopic-data-nmr-ms-ir-of-torososide-a\]](https://www.benchchem.com/product/b1179410#spectroscopic-data-nmr-ms-ir-of-torososide-a)

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